

Personal protective equipment for handling 2-Hydroxyethyl acetate

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

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Essential Safety and Handling Guide for 2-Hydroxyethyl Acetate

This guide provides critical safety and logistical information for the handling and disposal of **2-Hydroxyethyl acetate**, tailored for laboratory professionals. Following these procedures is essential for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Summary

2-Hydroxyethyl acetate is a colorless liquid that poses several health risks upon exposure.^[1] Understanding these hazards is the first step toward safe handling. The primary hazards include severe eye irritation and potential irritation of the skin, respiratory system, and digestive tract.^[1]

Hazard Classification	Description	Primary Route of Exposure
Serious Eye Damage/Irritation	Causes severe eye irritation and potential for serious damage. [2] [3] [4] [5]	Eyes
Skin Irritation	May cause skin irritation upon contact. [1]	Skin
Respiratory Irritation	Inhalation of vapors may irritate the respiratory tract. [1]	Inhalation
Digestive Tract Irritation	Ingestion can lead to irritation of the digestive tract. [1]	Ingestion
Combustibility	The chemical is a combustible liquid. [2] [5]	-

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory to mitigate the risks associated with **2-Hydroxyethyl acetate**. Engineering controls, such as ensuring adequate ventilation and the availability of an eyewash station and safety shower, are also crucial.[\[1\]](#)

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Chemical Safety Goggles or a Face Shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[1][6]
Hands	Chemical-resistant gloves	Gloves must be inspected before use and should satisfy EU Directive 89/686/EEC and standard EN 374.[2]
Body	Chemical-resistant apron and long-sleeved clothing	To prevent skin exposure.[7]
Respiratory	NIOSH/MSHA approved respirator	Required when ventilation is inadequate, exposure limits are exceeded, or if irritation occurs.[1][6][7]

Operational and Disposal Plan: A Step-by-Step Guide

1. Preparation and Handling:

- Ventilation: Always handle **2-Hydroxyethyl acetate** in a well-ventilated area, preferably within a chemical fume hood.[1]
- PPE Inspection: Before starting any procedure, inspect all PPE for signs of damage or wear.
- Handling: Avoid direct contact with skin and eyes.[2] Use non-sparking tools to prevent ignition.[2] Keep the container tightly closed when not in use.[1]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[1] Remove and properly store or dispose of contaminated clothing.[1]

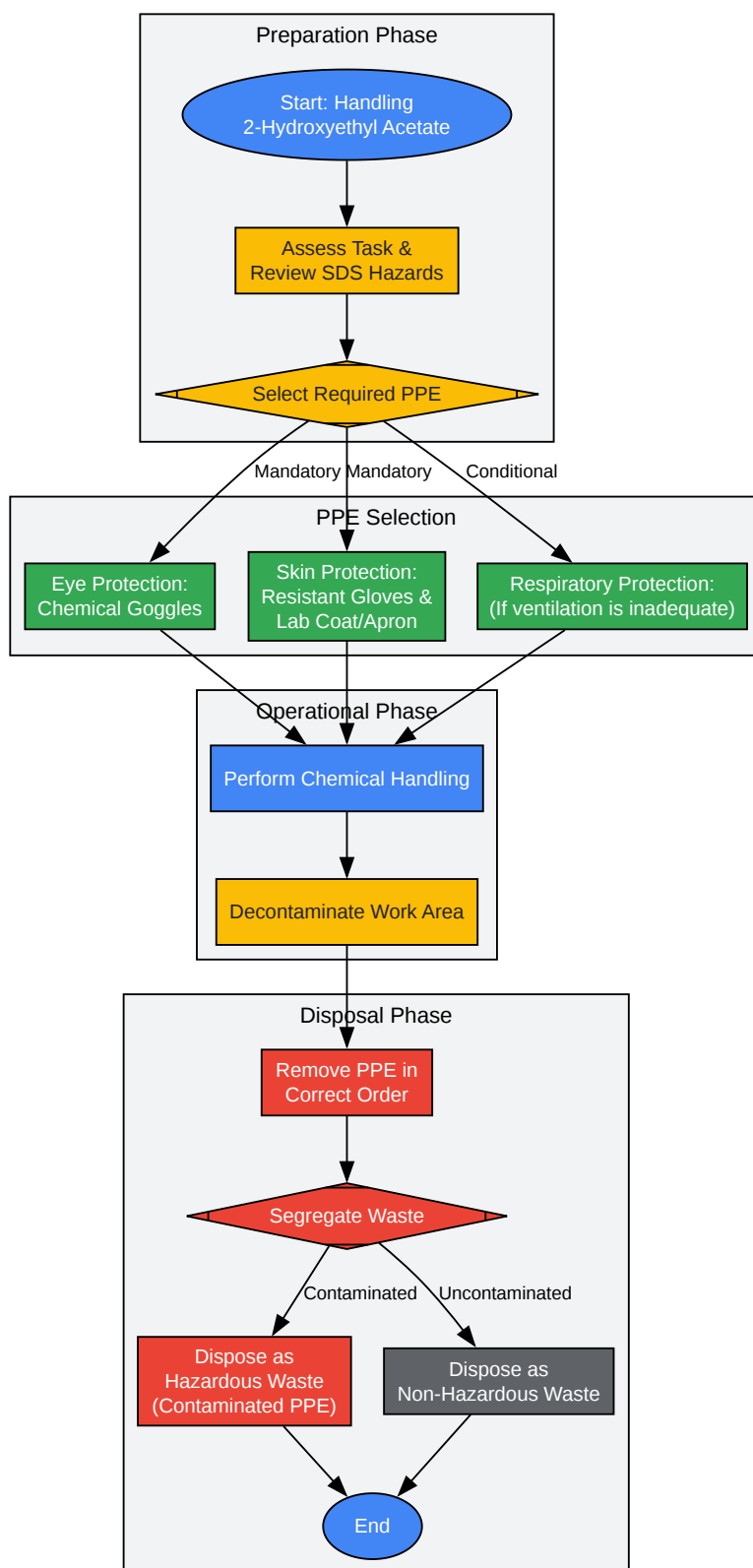
2. Spill and Emergency Procedures:

- Spills: In case of a spill, immediately evacuate the area and remove all ignition sources.[2][5] Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it into a suitable, closed container for disposal.[1][5] Ensure adequate ventilation during cleanup.[1]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops.[1]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical help.[1]
- Ingestion: If the person is conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[1]

3. Disposal Plan:

- Chemical Waste: Dispose of **2-Hydroxyethyl acetate** waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not pour it down the drain or into sewer systems.[2]
- Contaminated PPE and Materials: All contaminated items, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste. Place them in a sealed, labeled container for disposal according to institutional and local regulations.[5]
- Container Disposal: Empty containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning. Alternatively, they can be punctured to render them unusable and disposed of in a sanitary landfill.[2]

Workflow for PPE Selection and Disposal



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Caption: PPE Selection and Disposal Workflow for **2-Hydroxyethyl Acetate**.

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